

# Structural Characterization of Antofloxacin Hydrochloride: A Technical Guide

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Compound of Interest		
Compound Name:	Antofloxacin hydrochloride	
Cat. No.:	B1667554	Get Quote

Introduction: **Antofloxacin hydrochloride** is a fourth-generation fluoroquinolone antibiotic with a broad spectrum of activity against various bacterial pathogens. A thorough understanding of its structural and physicochemical properties is paramount for drug development, formulation, and quality control. This technical guide provides an in-depth overview of the structural characterization of **Antofloxacin hydrochloride**, detailing the analytical techniques employed and presenting available data for researchers, scientists, and drug development professionals.

### **Physicochemical Properties**

**Antofloxacin hydrochloride** is the hydrochloride salt of Antofloxacin. Its fundamental physicochemical properties are summarized in the table below.



Property	Value	
Chemical Formula	C18H22CIFN4O4	
Molecular Weight	412.85 g/mol [1]	
IUPAC Name	(S)-8-amino-9-fluoro-3-methyl-10-(4-methylpiperazin-1-yl)-7-oxo-2,3-dihydro-7H-[2] [3]oxazino[2,3,4-ij]quinoline-6-carboxylic acid hydrochloride[1]	
CAS Number	873888-67-6[1]	
Appearance	Information not publicly available. Generally, fluoroquinolone hydrochlorides are white to pale yellow crystalline powders.	
Solubility	Soluble in water.[4]	

# **Elemental Analysis**

Elemental analysis is a fundamental technique to confirm the empirical formula of a compound. The theoretical elemental composition of **Antofloxacin hydrochloride** (C<sub>18</sub>H<sub>22</sub>ClFN<sub>4</sub>O<sub>4</sub>) is presented below, alongside commercially available data.

Element	Theoretical Percentage
Carbon (C)	52.37%
Hydrogen (H)	5.37%
Chlorine (CI)	8.59%
Fluorine (F)	4.60%
Nitrogen (N)	13.57%
Oxygen (O)	15.50%
Data sourced from a commercial supplier and aligns with the theoretical calculation based on the chemical formula.[1]	



# **Spectroscopic Characterization**

Spectroscopic techniques are essential for elucidating the molecular structure of **Antofloxacin hydrochloride**.

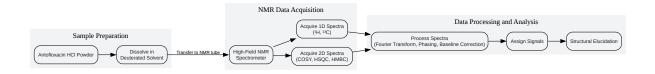
### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

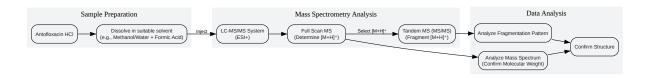
NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. While a complete, assigned high-resolution spectrum for **Antofloxacin hydrochloride** is not publicly available, the expected chemical shifts can be inferred from the known structure and data from related fluoroguinolones.

Experimental Protocol (General for Fluoroquinolones):

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d₅) or deuterium oxide (D₂O) are common solvents for fluoroquinolone hydrochlorides.
- Internal Standard: Tetramethylsilane (TMS) or a suitable salt for aqueous solutions.
- Experiments: <sup>1</sup>H NMR, <sup>13</sup>C NMR, and 2D correlation experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed to assign all proton and carbon signals unambiguously.









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